

The Biosynthetic Pathway of Angulatin B in Plants: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Angulatin B is a member of the diverse family of β -dihydroagarofuran sesquiterpenoid polyol esters, a class of natural products predominantly found in plants of the Celastraceae family, notably in the root bark of Celastrus angulatus. These compounds have garnered significant interest due to their potent insecticidal and other biological activities. This technical guide provides a comprehensive overview of the proposed biosynthetic pathway of **Angulatin B**, drawing upon the current understanding of sesquiterpenoid biosynthesis in plants. While the precise enzymatic steps for **Angulatin B** are yet to be fully elucidated, this document outlines the core biosynthetic route, from primary metabolites to the characteristic β -dihydroagarofuran scaffold and its subsequent elaborate modifications. The information presented herein is intended to serve as a foundational resource for researchers engaged in natural product chemistry, biosynthesis, and the development of novel therapeutic and agrochemical agents.

Core Biosynthetic Pathway of the β-Dihydroagarofuran Scaffold

The biosynthesis of **Angulatin B** and related sesquiterpenoids originates from the general isoprenoid pathway, which provides the fundamental C5 building blocks, isopentenyl pyrophosphate (IPP) and its isomer dimethylallyl pyrophosphate (DMAPP).

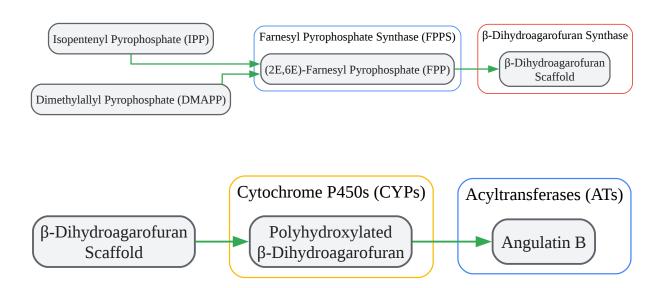


Formation of Farnesyl Pyrophosphate (FPP)

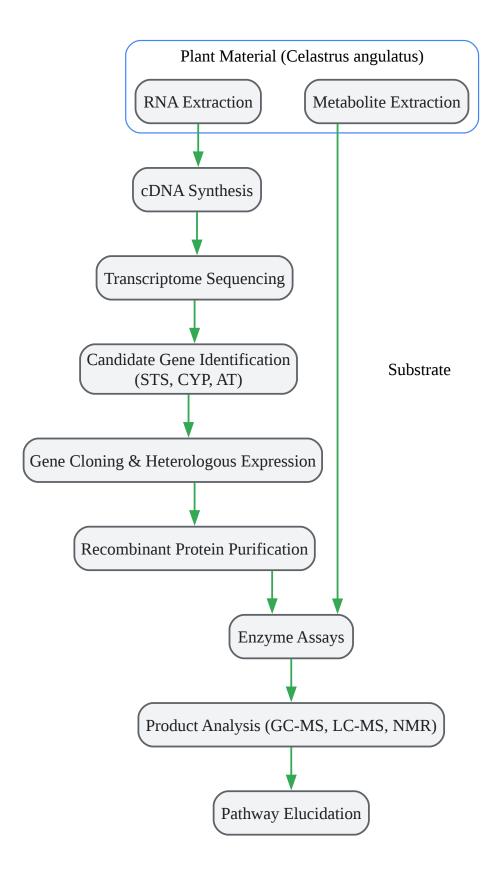
The biosynthesis commences with the sequential condensation of two molecules of IPP with one molecule of DMAPP, a reaction catalyzed by farnesyl pyrophosphate synthase (FPPS). This generates the C15 intermediate, (2E,6E)-farnesyl pyrophosphate (FPP), which is the universal precursor for all sesquiterpenoids.

Cyclization of FPP to the β-Dihydroagarofuran Core

The commitment step in the biosynthesis of angulatins is the cyclization of the linear FPP molecule into the characteristic tricyclic β -dihydroagarofuran skeleton. This complex transformation is catalyzed by a specific sesquiterpene synthase (STS), likely a β -dihydroagarofuran synthase. The proposed cyclization cascade involves a series of intramolecular electrophilic additions, proton transfers, and rearrangements, ultimately yielding the core hydrocarbon scaffold.







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